

Technical Guide: Physicochemical Properties of 1-(4-Chlorophenyl)propan-1-amine

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Compound of Interest

Compound Name: **1-(4-Chlorophenyl)propan-1-amine**

Cat. No.: **B1315154**

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

1-(4-Chlorophenyl)propan-1-amine is a chemical compound of interest in the fields of medicinal chemistry and organic synthesis. Its structure, characterized by a chlorophenyl group attached to a propan-1-amine backbone, makes it a relevant molecule for further chemical modifications and as a potential pharmacophore. This document provides a concise summary of its fundamental physicochemical properties, namely its molecular formula and molecular weight.

2. Core Physicochemical Data

The essential molecular data for **1-(4-Chlorophenyl)propan-1-amine** is presented below. This information is critical for stoichiometric calculations, analytical characterization, and chemical database management.

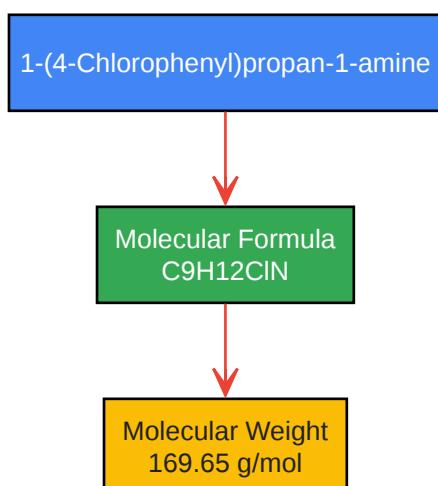
| Property | Value |
|-------------------|--------------------------------------|
| Molecular Formula | C9H12CN ^{[1][2][3][4]} |
| Molecular Weight | 169.65 g/mol ^{[1][2][3][4]} |
| Monoisotopic Mass | 169.0658271 g/mol ^[1] |

3. Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **1-(4-Chlorophenyl)propan-1-amine** are typically documented in peer-reviewed scientific journals and specialized chemical synthesis databases. These protocols would include specific reaction conditions, reagent quantities, work-up procedures, and analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) for structural verification and purity assessment. Accessing such detailed methodologies would require consulting specialized scientific literature.

4. Molecular Information Pathway

The following diagram illustrates the logical relationship between the compound's name and its primary molecular identifiers.



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References

- 1. Buy (S)-1-(4-Chlorophenyl)propan-1-amine [smolecule.com]

- 2. 1-(4-Chlorophenyl)propan-1-amine | C9H12CIN | CID 12622928 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. 1-(4-CHLOROPHENYL)PROPAN-1-AMINE CAS#: 74788-46-8 [m.chemicalbook.com]
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